

Unraveling the Experimental Landscape of ZM226600 in Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: ZM226600

Cat. No.: B15588317

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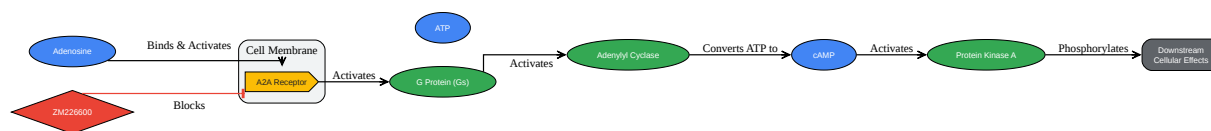
For Researchers, Scientists, and Drug Development Professionals

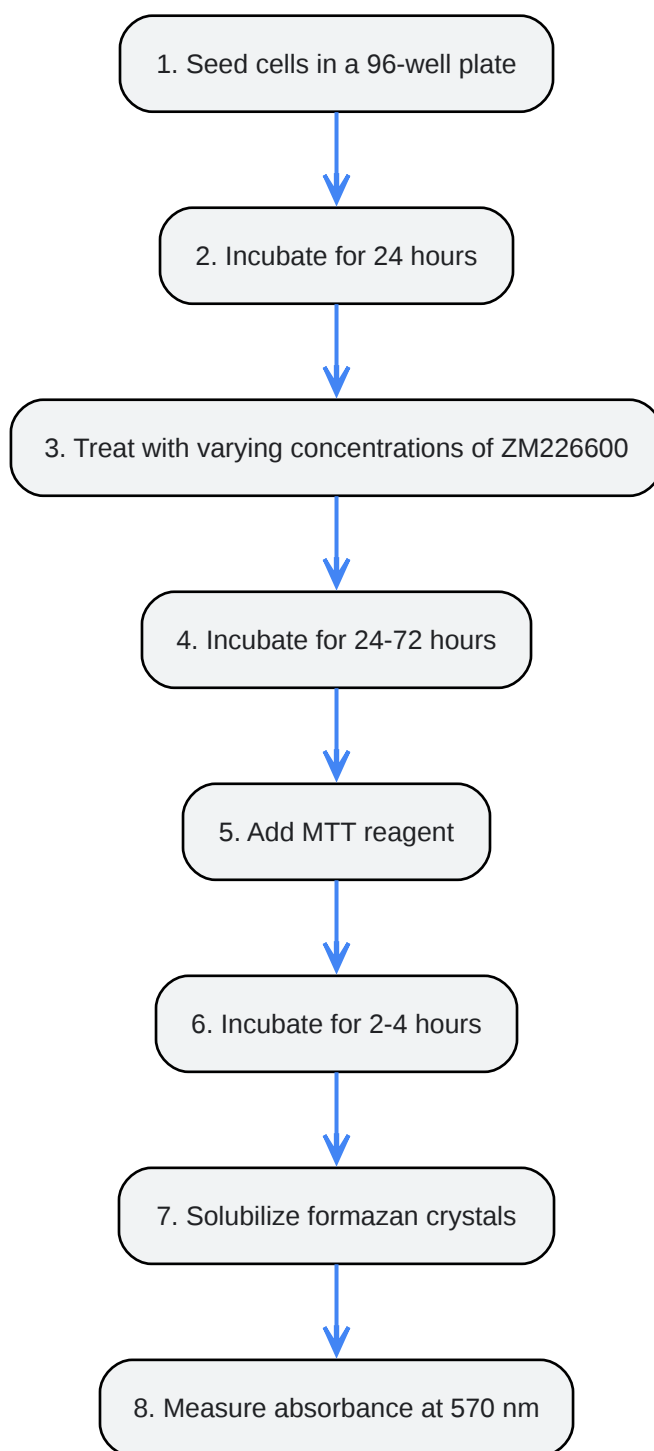
The compound **ZM226600** has emerged as a significant modulator of cellular signaling, demonstrating potent effects in various in vitro models. This document provides a comprehensive overview of the experimental protocols and application notes for utilizing **ZM226600** in cell culture settings. The following sections detail its mechanism of action, provide standardized protocols for its use in cell-based assays, and present key quantitative data in a structured format.

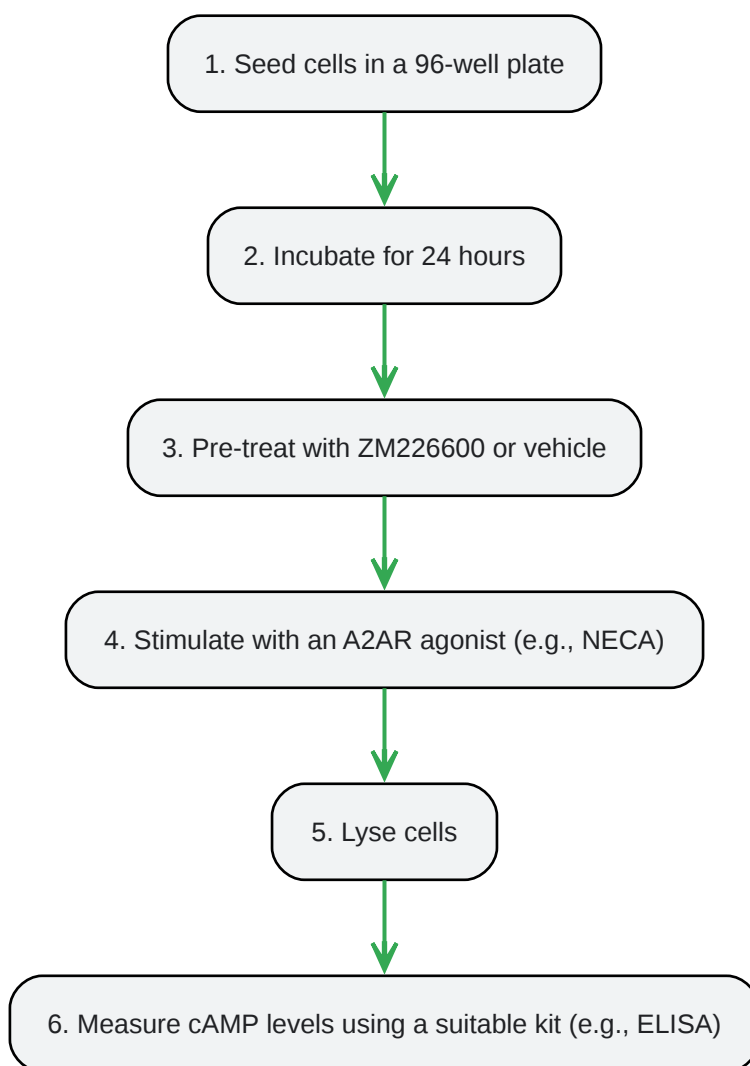
Mechanism of Action and Signaling Pathway

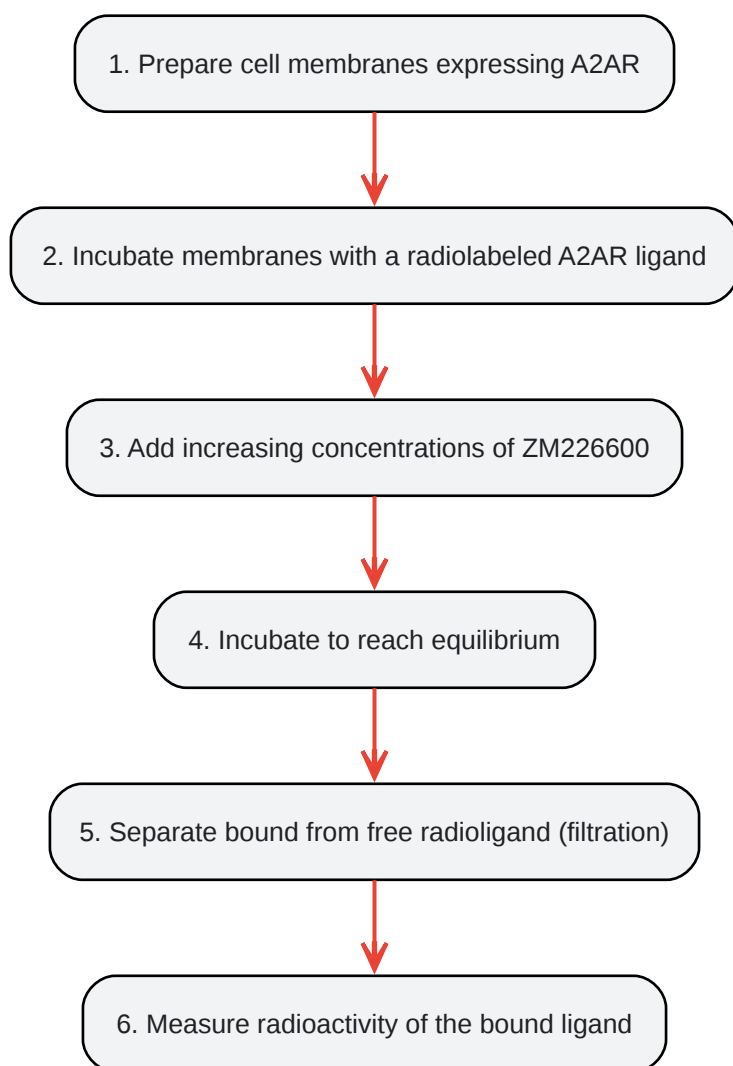
ZM226600 is a potent and selective antagonist of the adenosine A2A receptor (A2AR). Its primary mechanism of action involves the competitive inhibition of adenosine binding to the A2AR, a G-protein coupled receptor (GPCR). The activation of A2AR by adenosine typically leads to the stimulation of adenylyl cyclase, resulting in an increase in intracellular cyclic AMP (cAMP) levels. This in turn activates Protein Kinase A (PKA), which then phosphorylates various downstream targets, influencing cellular processes such as inflammation, neurotransmission, and vasodilation. By blocking this initial step, **ZM226600** effectively attenuates the entire A2AR signaling cascade.

Below is a diagram illustrating the signaling pathway affected by **ZM226600**.









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